

cataCXium® Pd G4: A Technical Guide to Safety, Handling, and Application

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Compound of Interest

Compound Name: cataCXium Pd G4

Cat. No.: B12055705

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for cataCXium® Pd G4, a fourth-generation Buchwald precatalyst. The content herein is intended for use by trained professionals in a laboratory setting and is compiled from publicly available safety data sheets and product information.

Chemical Identification and Properties

cataCXium® Pd G4 is a palladium-based precatalyst designed for a variety of cross-coupling reactions. It is recognized for its high stability in air and moisture, and its good solubility in common organic solvents.

Property	Value
Chemical Name	--INVALID-LINK--[2'-(methylamino)-2-biphenyl]palladium(II)
Synonym(s)	cataCXium® A Pd G4
CAS Number	2230788-67-5
Molecular Formula	C ₃₈ H ₅₄ NO ₃ PPdS
Molecular Weight	742.30 g/mol
Appearance	White to off-white solid/powder
Stability	Air, moisture, and thermally-stable
Solubility	Good solubility in common organic solvents such as toluene and THF.

Safety and Hazard Information

GHS Classification

Different suppliers provide slightly varying GHS classifications. It is crucial to consult the specific Safety Data Sheet (SDS) provided with the product.

- Classification 1: Not a hazardous substance or mixture.
- Classification 2:
 - Pictogram:
 - Signal Word: Warning
 - Hazard Statements:
 - H302: Harmful if swallowed.
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.

- H335: May cause respiratory irritation.

Precautionary Measures and Personal Protective Equipment (PPE)

Due to the potential hazards, the following precautionary measures and PPE are recommended:

Precautionary Category	Recommendations
Prevention	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P271: Use only outdoors or in a well-ventilated area. P280: Wear protective gloves/ protective clothing

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